

Technical Guide: (3R,5S)-5-methylpyrrolidin-3-amine

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Compound of Interest

Compound Name: (3R,5S)-5-methylpyrrolidin-3-amine

Cat. No.: B12888594

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction

(3R,5S)-5-methylpyrrolidin-3-amine, a chiral disubstituted pyrrolidine, represents a significant scaffold in medicinal chemistry and drug discovery. The pyrrolidine ring is a prevalent structural motif in a vast array of biologically active compounds, including numerous FDA-approved drugs. The specific stereochemistry of **(3R,5S)-5-methylpyrrolidin-3-amine**, with defined chiral centers at the 3 and 5 positions, offers a unique three-dimensional architecture for precise molecular interactions with biological targets. This guide provides a comprehensive overview of its chemical properties, synthesis, and potential biological significance, drawing upon the broader context of substituted pyrrolidine research.

Chemical and Physical Properties

While a specific CAS number for **(3R,5S)-5-methylpyrrolidin-3-amine** is not readily available in public databases, its unique chemical identity is registered under PubChem Compound ID (CID) 10103125.^[1] The lack of a dedicated CAS number suggests that this compound may be a novel or less-commercially available intermediate. However, based on its structure and data from analogous compounds, we can infer its key physicochemical properties.

Property	Value	Source
PubChem CID	10103125	[1]
Molecular Formula	C5H12N2	[1]
Molecular Weight	100.16 g/mol	Inferred from Formula
Topological Polar Surface Area	29.2 Å ²	Calculated
Hydrogen Bond Donors	2	Calculated
Hydrogen Bond Acceptors	2	Calculated
Rotatable Bond Count	1	Calculated

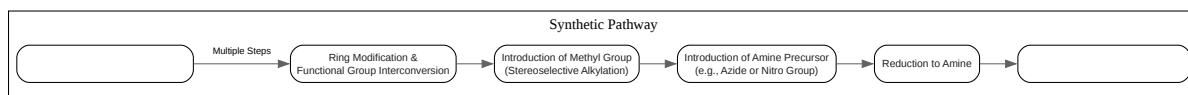
Note: Some values are calculated based on the chemical structure and may not be experimentally verified.

Stereoselective Synthesis: Experimental Protocols

The stereoselective synthesis of disubstituted pyrrolidines is a well-established field in organic chemistry. While a specific, detailed experimental protocol for the synthesis of **(3R,5S)-5-methylpyrrolidin-3-amine** is not publicly documented, several general strategies for the synthesis of analogous compounds can be adapted. A plausible synthetic approach would involve the stereocontrolled introduction of the methyl and amine functionalities onto the pyrrolidine ring.

One common strategy involves the use of chiral pool starting materials, such as amino acids, to set the desired stereochemistry. Alternatively, asymmetric catalysis can be employed to achieve high enantiomeric and diastereomeric purity.

Below is a generalized, representative workflow for the synthesis of a disubstituted pyrrolidine, which could be adapted for the synthesis of **(3R,5S)-5-methylpyrrolidin-3-amine**.



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Caption: Generalized synthetic workflow for a disubstituted pyrrolidine.

Key Experimental Considerations:

- **Stereocontrol:** The critical challenge in the synthesis of **(3R,5S)-5-methylpyrrolidin-3-amine** is the precise control of the stereochemistry at both the C3 and C5 positions. This can be achieved through various methods, including the use of chiral auxiliaries, asymmetric catalysts, or substrate-controlled reactions.
- **Protecting Groups:** The amine functionalities will likely require protection throughout the synthetic sequence to prevent unwanted side reactions. The choice of protecting groups is crucial and will depend on the specific reaction conditions.
- **Purification:** Chromatographic techniques, such as column chromatography or preparative HPLC, will be essential for the purification of the intermediates and the final product to ensure high diastereomeric and enantiomeric purity.

Potential Biological Activity and Signaling Pathways

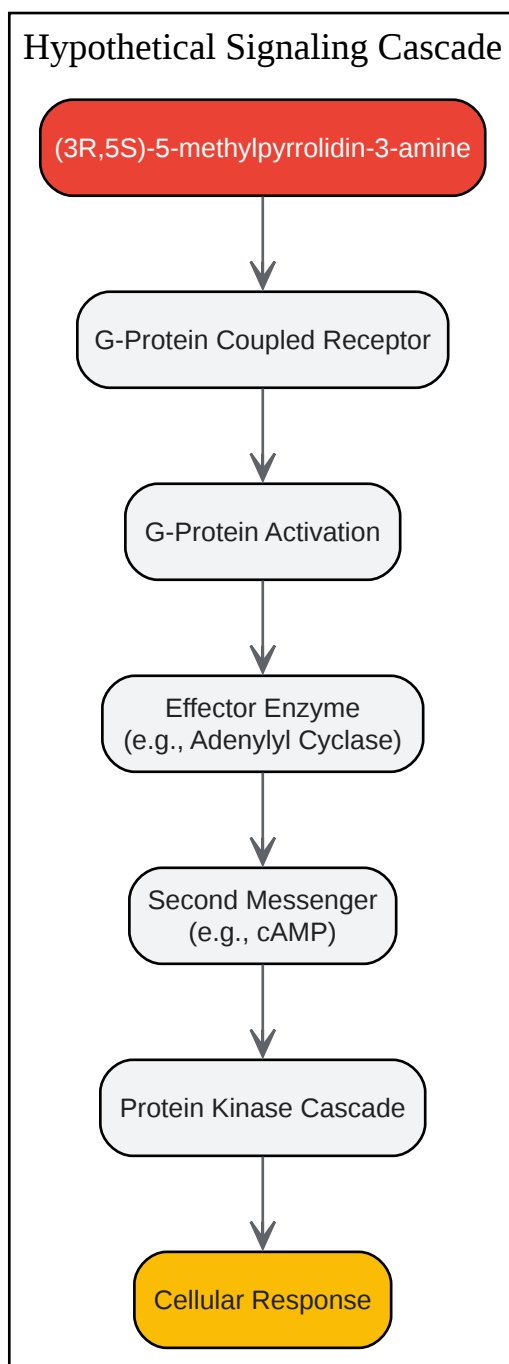
The pyrrolidine scaffold is a privileged structure in medicinal chemistry due to its ability to mimic the structures of natural amino acids and to present substituents in a well-defined three-dimensional space. The biological activity of substituted pyrrolidines is highly dependent on the nature and stereochemistry of the substituents.

While no specific biological data for **(3R,5S)-5-methylpyrrolidin-3-amine** has been reported, its structural features suggest potential interactions with a variety of biological targets. The presence of a primary amine and a chiral methyl group on the pyrrolidine ring could enable interactions with enzymes, receptors, or ion channels.

Based on the activities of structurally related compounds, potential areas of biological investigation for **(3R,5S)-5-methylpyrrolidin-3-amine** could include:

- **Neurological Disorders:** Many pyrrolidine derivatives exhibit activity in the central nervous system, acting as receptor antagonists or enzyme inhibitors.
- **Infectious Diseases:** The pyrrolidine ring is a component of several antibacterial and antiviral agents.
- **Oncology:** Certain substituted pyrrolidines have demonstrated cytotoxic activity against cancer cell lines.

The following diagram illustrates a hypothetical signaling pathway that could be modulated by a pyrrolidine-based bioactive compound.



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Caption: A potential GPCR signaling pathway modulated by a pyrrolidine ligand.

Conclusion

(3R,5S)-5-methylpyrrolidin-3-amine is a chiral molecule with significant potential as a building block in drug discovery and development. While specific data on this compound is limited, the extensive literature on substituted pyrrolidines provides a strong foundation for its synthesis and biological evaluation. Further research into the stereoselective synthesis and pharmacological profiling of **(3R,5S)-5-methylpyrrolidin-3-amine** is warranted to fully explore its therapeutic potential. This technical guide serves as a foundational resource for researchers embarking on the study of this promising chemical entity.

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References

- 1. (3R,5S)-5-methylpyrrolidin-3-amine | C₅H₁₂N₂ | CID 10103125 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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